

# Unveiling the Molecular Interactions of Eriocitrin Metabolites: A Comparative Guide

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## Compound of Interest

Compound Name: *Eriocitrin*

Cat. No.: *B1671051*

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**Eriocitrin**, a prominent flavonoid found in citrus fruits, undergoes extensive metabolism in the body, giving rise to a variety of metabolites that are believed to be responsible for its diverse biological activities. Understanding the specific molecular targets of these metabolites is crucial for elucidating their mechanisms of action and for the development of novel therapeutics. This guide provides a comparative overview of the confirmed molecular targets of the principal metabolites of **eriocitrin**—eriodictyol, hesperetin, and homoeriodictyol—supported by available experimental data.

## Comparative Analysis of Molecular Targets

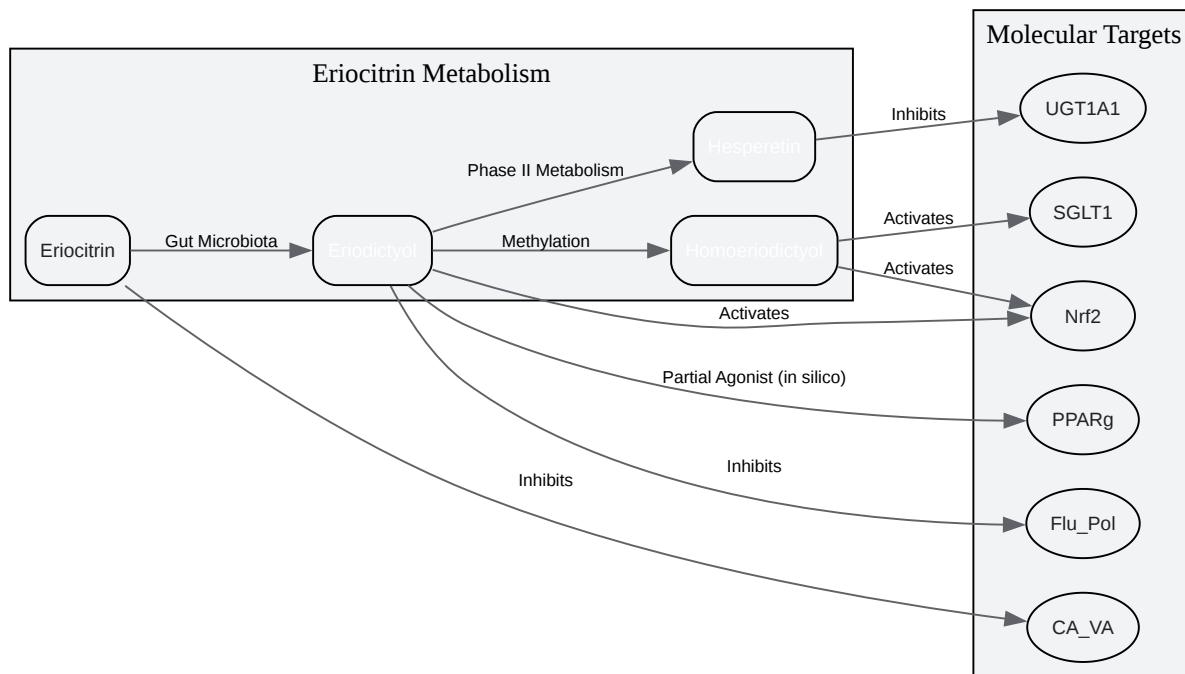
The primary metabolites of **eriocitrin** have been shown to interact with a range of molecular targets, influencing key cellular signaling pathways involved in inflammation, oxidative stress, and metabolism. The following tables summarize the available quantitative data for these interactions.

Metabolite	Target	Assay Type	Value	Reference
Eriodictyol	Influenza RNA-dependent RNA polymerase	Inhibition Assay	IC50: 18 nM	<a href="#">[1]</a>
Hesperetin	UDP-Glucuronosyltransferase 1A1 (UGT1A1)	Inhibition Assay	IC50: <10 μM, Ki: <10 μM	<a href="#">[2]</a>
UDP-Glucuronosyltransferase 1A3 (UGT1A3)	Inhibition Assay	IC50: <10 μM, Ki: <10 μM		<a href="#">[2]</a>
UDP-Glucuronosyltransferase 1A9 (UGT1A9)	Inhibition Assay	IC50: <10 μM, Ki: <10 μM		<a href="#">[2]</a>
Eriocitrin	Human Carbonic Anhydrase VA (hCA VA)	Inhibition Assay	Ki: 0.15 μM	<a href="#">[3]</a>
Homoeriodictyol	Sodium-Glucose Cotransporter 1 (SGLT-1)	Glucose Uptake Assay	29.0 ± 3.90% increase at 100 μM	<a href="#">[4]</a>

Note: IC50 (Half-maximal inhibitory concentration) and Ki (Inhibition constant) are measures of the potency of a substance in inhibiting a specific biological or biochemical function.

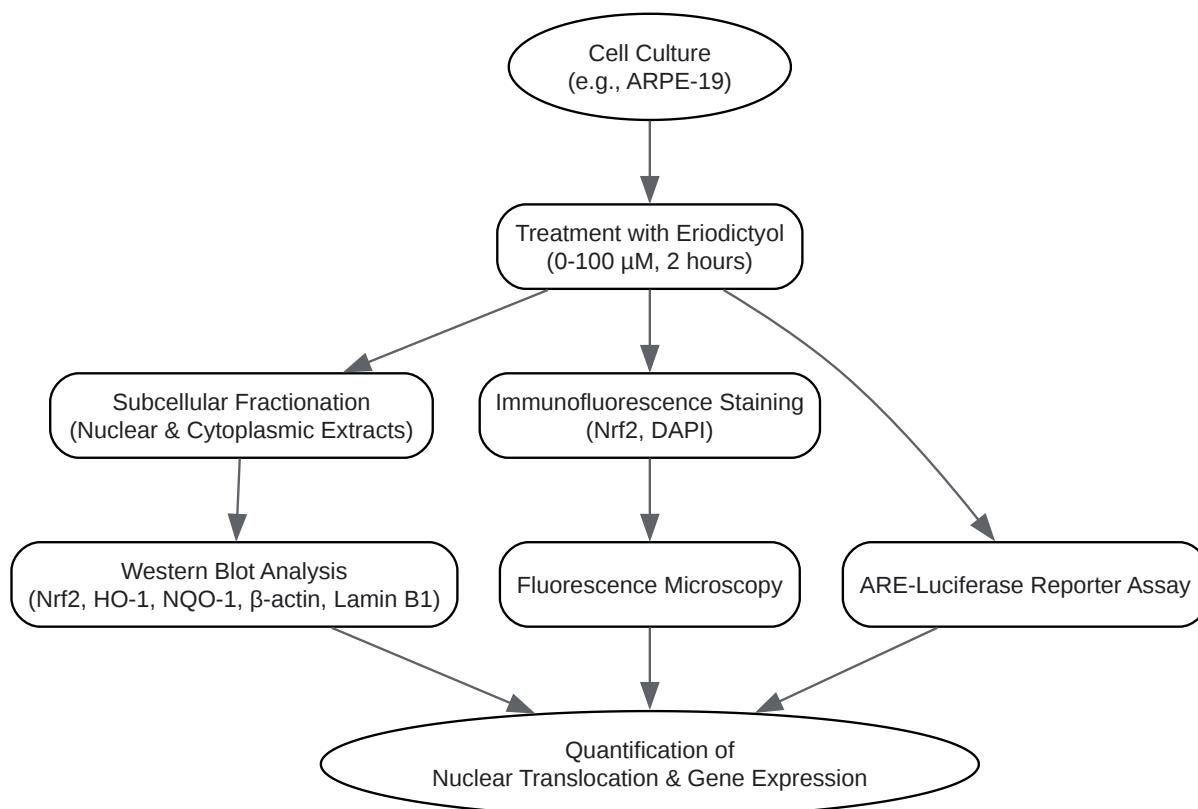
## Signaling Pathways and Experimental Workflows

To visually represent the complex interactions and experimental procedures discussed, the following diagrams have been generated using the DOT language.



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Metabolism of **Eriocitrin** and Molecular Targets of its Metabolites.



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## References

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- To cite this document: BenchChem. [Unveiling the Molecular Interactions of Eriocitrin Metabolites: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1671051#confirming-the-molecular-targets-of-eriocitrin-metabolites>]

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